

Application Note: Complexometric Titration of Zinc (Zn^{2+}) Using Xylenol Orange

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt, IND*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the quantitative determination of zinc ions in aqueous solutions via complexometric titration with ethylenediaminetetraacetic acid (EDTA) using Xylenol Orange as a metallochromic indicator.

Principle

Complexometric titration is a form of volumetric analysis where the formation of a colored complex is used to indicate the endpoint of a titration. In this protocol, zinc ions (Zn^{2+}) are titrated with a standard solution of EDTA, a hexadentate ligand that forms a highly stable, water-soluble 1:1 complex with zinc.^{[1][2]}

Xylenol Orange is used as the indicator. It forms a colored complex with zinc ions, which is less stable than the Zn-EDTA complex.^[3] Initially, in a buffered acidic medium (pH 5-6), the indicator complexes with the free zinc ions in the solution, imparting a distinct red or pink-violet color.^{[1][4]} As the EDTA titrant is added, it first reacts with the free zinc ions. Near the equivalence point, the EDTA begins to displace the zinc ions from the indicator complex. The

endpoint is reached when all the zinc has been complexed by EDTA, causing the indicator to revert to its free form, resulting in a sharp color change from red/violet to yellow.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Reagents and Equipment

Reagents

- EDTA Standard Solution (0.05 M):
 - Disodium edetate ($\text{Na}_2\text{EDTA}\cdot 2\text{H}_2\text{O}$), analytical grade.
- Zinc Standard Solution (for standardization of EDTA):
 - Primary standard grade zinc metal (Zn) or Zinc Sulfate ($\text{ZnSO}_4\cdot 7\text{H}_2\text{O}$).
- Buffer Solution (pH 5.0 - 6.0):
 - Hexamethylenetetramine (Hexamine)[\[1\]](#)[\[5\]](#) or an Acetic Acid-Sodium Acetate buffer.[\[6\]](#)[\[7\]](#)
- Xylenol Orange Indicator:
 - Xylenol Orange tetrasodium salt.[\[3\]](#)
- Deionized or Distilled Water.
- Hydrochloric Acid (HCl) or Nitric Acid (HNO_3) for sample dissolution if required.

Equipment

- 50 mL Burette
- 250 mL Conical (Erlenmeyer) flasks
- 10 mL or 25 mL Volumetric pipettes
- Volumetric flasks (100 mL, 500 mL, 1000 mL)
- Analytical balance
- Magnetic stirrer and stir bars

- pH meter

Experimental Protocols

Preparation of Solutions

3.1.1 0.05 M EDTA Standard Solution

- Accurately weigh approximately 18.61 g of disodium edetate ($\text{Na}_2\text{EDTA}\cdot 2\text{H}_2\text{O}$).
- Dissolve the solid in 800 mL of deionized water in a 1000 mL volumetric flask. Gentle heating may be required.
- Cool the solution to room temperature and dilute to the mark with deionized water. Mix thoroughly.
- Standardization: This EDTA solution must be standardized against a primary standard zinc solution using the titration protocol below (Section 3.2).

3.1.2 Buffer Solution (Hexamethylenetetramine)

- Dissolve approximately 30 g of hexamethylenetetramine in 70 mL of deionized water to make a 30% (w/v) solution.^[7] This solution helps maintain the pH between 5 and 6.^[1]

3.1.3 Xylenol Orange Indicator Solution (0.1% w/v)

- Accurately weigh 0.1 g of Xylenol Orange powder.^[8]^[9]
- Dissolve it in 100 mL of deionized water.^[8]^[9]
- If necessary, filter the solution to remove any insoluble matter.^[8]
- Alternatively, an indicator mixture can be prepared by triturating 1 part of xylenol orange with 99 parts of potassium nitrate.^[8]

Titration Procedure

- Sample Preparation: Pipette a precise volume (e.g., 20.00 mL) of the zinc-containing sample solution into a 250 mL conical flask. If the sample is solid, dissolve an accurately weighed

amount in a minimum quantity of acid and dilute with deionized water.

- Buffering: Add approximately 5 g of hexamethylenetetramine (or about 15-20 mL of the 30% solution) to the conical flask.[1][7] Swirl to dissolve. This will adjust the solution pH to the optimal range of 5.0-6.0.
- Indicator Addition: Add 3-4 drops of the Xylenol Orange indicator solution. The solution should turn a distinct pink-violet or red color.[4]
- Titration: Fill a clean 50 mL burette with the standardized 0.05 M EDTA solution and record the initial volume. Titrate the zinc sample solution with the EDTA while continuously stirring.
- Endpoint Detection: The endpoint is marked by a sharp and permanent color change from pink-violet to a clear yellow.[1][5]
- Recording: Record the final volume of EDTA solution used.
- Replicates: Repeat the titration at least two more times to ensure precision. The volumes of EDTA used should agree within ± 0.05 mL.

Data Presentation and Calculations

The reaction between Zn^{2+} and EDTA is a 1:1 molar ratio.

Calculation Formula:

$$\text{Molarity of Zinc (M}_{\text{Zn}}) = (\text{M}_{\text{EDTA}} \times \text{V}_{\text{EDTA}}) / \text{V}_{\text{Zn}}$$

Where:

- M_{EDTA} = Molarity of the standardized EDTA solution (mol/L)
- V_{EDTA} = Volume of EDTA solution used for titration (L)
- V_{Zn} = Volume of the zinc sample solution taken (L)

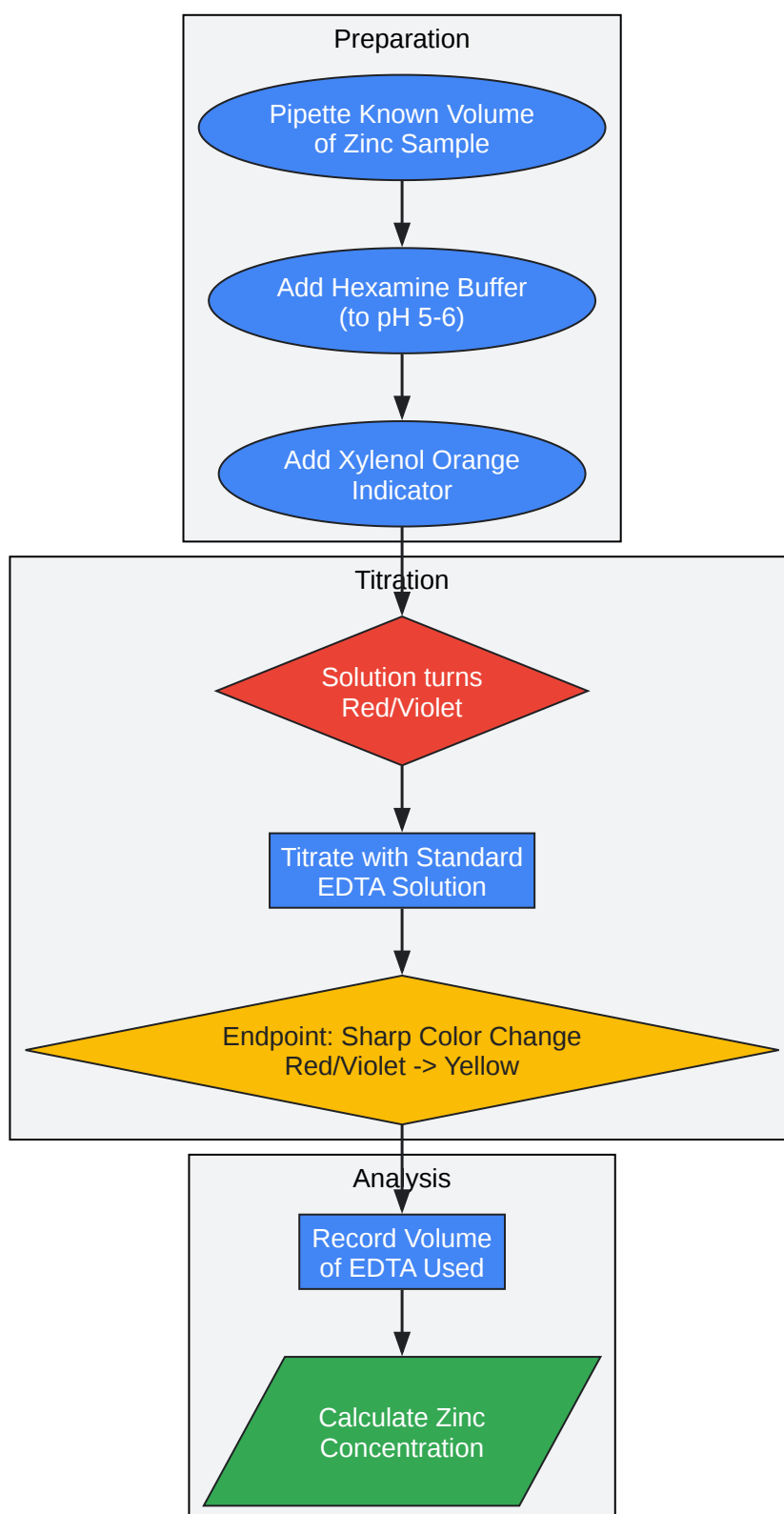
To express the concentration in mg/L (ppm):

$$\text{Concentration (mg/L)} = \text{M}_{\text{Zn}} \times \text{Molar Mass of Zinc (65.38 g/mol)} \times 1000 \text{ mg/g}$$

Table 1: Example Titration Data Summary

Trial	Sample Volume (V_Zn) (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA (V_EDTA) (mL)
1	20.00	0.10	15.55	15.45
2	20.00	15.55	30.98	15.43
3	20.00	0.25	15.70	15.45
Average	15.44			

Visualization of Experimental Workflow



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Caption: Workflow for the complexometric titration of zinc.

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